

# Application Note: Thermal Analysis of Calcium Phthalate Using TG-DTA

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## Compound of Interest

Compound Name: Calcium phthalate

Cat. No.: B8093300

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## Introduction

Thermogravimetric Analysis (TGA) coupled with Differential Thermal Analysis (DTA) is a powerful thermoanalytical technique for characterizing the thermal stability and decomposition of pharmaceutical materials. This application note details the use of TG-DTA for the thermal analysis of **calcium phthalate**, a compound relevant in pharmaceutical and polymer sciences. Understanding its thermal behavior is crucial for determining processing temperatures, storage conditions, and potential degradation pathways.

**Calcium phthalate** monohydrate ( $C_8H_4CaO_4 \cdot H_2O$ ) is the hydrated salt of phthalic acid. Its thermal decomposition is a multi-stage process that can be effectively monitored by TG-DTA, providing quantitative information on dehydration and subsequent decomposition events.

## Experimental Protocols

This section outlines the detailed methodology for the TG-DTA analysis of **calcium phthalate** monohydrate.

#### Instrumentation:

A simultaneous TG-DTA instrument is used for the analysis.

#### Sample Preparation:

- A small amount of **calcium phthalate** monohydrate (typically 5-10 mg) is accurately weighed.
- The sample is placed in an inert crucible, commonly alumina or platinum.

#### Experimental Conditions:

- Atmosphere: The experiment is conducted under a dynamic inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative side reactions.
- Heating Program: The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature of 1000 °C at a constant heating rate of 10 °C/min.
- Reference: An empty, inert crucible is used as the reference for the DTA measurement.

#### Data Analysis:

The TG curve is analyzed to determine the onset and completion temperatures of mass loss events, as well as the percentage of mass loss for each step. The DTA curve is used to identify the nature of the thermal events (endothermic or exothermic).

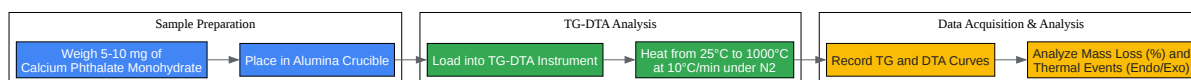
## Data Presentation

The thermal decomposition of **calcium phthalate** monohydrate proceeds in three distinct stages. The quantitative data for each stage is summarized in the table below.

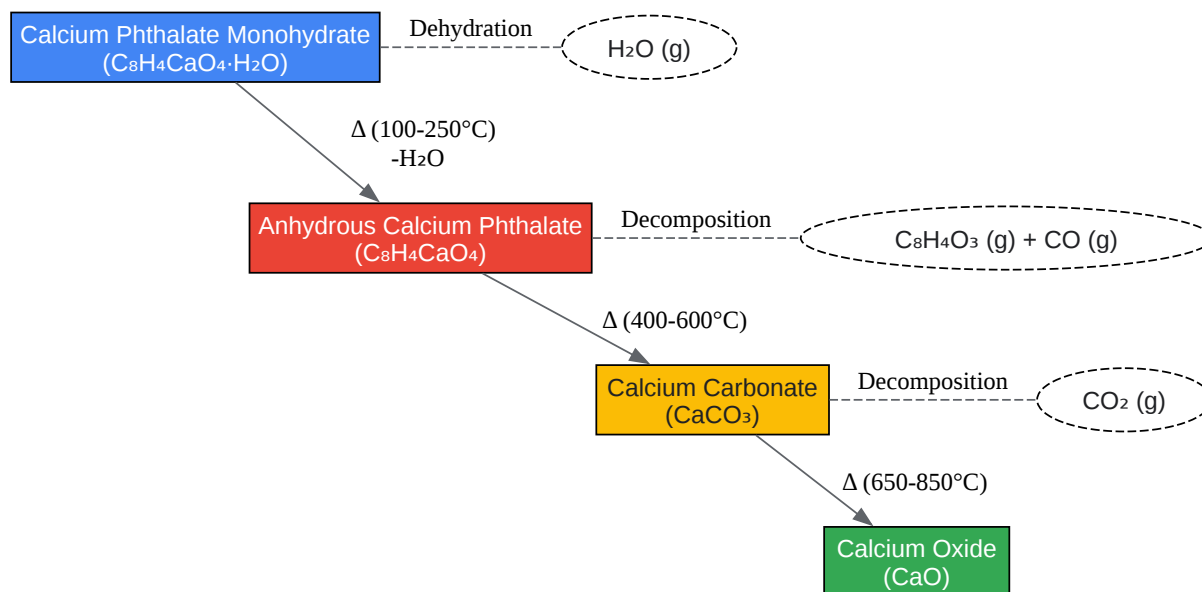
Decomposition Stage	Temperature Range (°C)	Theoretical Mass Loss (%)	Observed Mass Loss (%)	Solid Product	Gaseous Product(s)	DTA Peak
Stage 1: Dehydration	100 - 250	8.11	~8.1	Anhydrous Calcium Phthalate (C <sub>8</sub> H <sub>4</sub> CaO <sub>4</sub> )	Water (H <sub>2</sub> O)	Endothermic
Stage 2: Decomposition of Anhydrous Phthalate	400 - 600	31.51	~31.5	Calcium Carbonate (CaCO <sub>3</sub> )	Phthalic Anhydride (C <sub>8</sub> H <sub>4</sub> O <sub>3</sub> ), Carbon Monoxide (CO)	Exothermic
Stage 3: Decomposition of Calcium Carbonate	650 - 850	19.81	~19.8	Calcium Oxide (CaO)	Carbon Dioxide (CO <sub>2</sub> )	Endothermic

## Mandatory Visualization

The following diagrams illustrate the experimental workflow and the proposed thermal decomposition pathway of **calcium phthalate** monohydrate.



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**Figure 1:** Experimental workflow for the TG-DTA analysis of **calcium phthalate**.

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**Figure 2:** Proposed thermal decomposition pathway of **calcium phthalate** monohydrate.

## Discussion

The TG-DTA analysis of **calcium phthalate** monohydrate reveals a three-stage decomposition process.

**Stage 1: Dehydration** The initial mass loss observed between 100 °C and 250 °C corresponds to the removal of one molecule of water of hydration. This is an endothermic process, as indicated by the DTA curve, and is consistent with the behavior of many hydrated pharmaceutical salts. The observed mass loss of approximately 8.1% aligns well with the theoretical value of 8.11% for the loss of one water molecule from the monohydrate.

Stage 2: Decomposition of the Anhydrous Salt Following dehydration, the anhydrous **calcium phthalate** remains stable up to approximately 400 °C. The second stage of decomposition, occurring between 400 °C and 600 °C, is a more complex process. It is characterized by a significant mass loss of about 31.5%, which corresponds to the decomposition of the phthalate moiety to form calcium carbonate. This decomposition is an exothermic process, as shown by the DTA curve. The gaseous products are likely a mixture of phthalic anhydride and carbon monoxide.

Stage 3: Decomposition of Calcium Carbonate The final decomposition step, observed between 650 °C and 850 °C, is the well-characterized endothermic decomposition of calcium carbonate to calcium oxide, with the release of carbon dioxide. The observed mass loss of approximately 19.8% is in good agreement with the theoretical value of 19.81%.

## Conclusion

TG-DTA is a valuable technique for elucidating the thermal decomposition pathway of **calcium phthalate**. The analysis provides critical information on its thermal stability, the temperatures of dehydration and decomposition, and the nature of the intermediate and final products. This data is essential for the development of stable pharmaceutical formulations and for defining appropriate manufacturing and storage conditions. The multi-stage decomposition, involving dehydration and subsequent breakdown of the organic and inorganic components, is clearly resolved and quantified using this method.

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